

# An In-depth Technical Guide to Siamenoside I: Physical and Chemical Properties

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## Compound of Interest

Compound Name: *Siamenoside I*

Cat. No.: *B600709*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Siamenoside I**, a cucurbitane triterpenoid glycoside of significant interest for its intense sweetness and potential therapeutic applications. The information is curated for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Physical Properties

**Siamenoside I** is a natural product originally isolated from *Siraitia siamensis* and is also a constituent of the well-known monk fruit, *Siraitia grosvenorii*.<sup>[1]</sup> It is classified as a cucurbitacin and a glycoside.<sup>[2]</sup> Known for being the sweetest among the mogrosides, its relative sweetness is reported to be 563 times that of a 5% sucrose solution.<sup>[1]</sup>

Table 1: Physicochemical Properties of **Siamenoside I**

Property	Value	Source
CAS Number	126105-12-2	[3]
Molecular Formula	C <sub>54</sub> H <sub>92</sub> O <sub>24</sub>	[3]
Molecular Weight	1125.3 g/mol	[4]
Exact Mass	1124.59785380 Da	[4]
Appearance	White to off-white solid powder	[2]
Boiling Point	1179.3 ± 65.0 °C at 760 mmHg	[2]
Flash Point	667.0 ± 34.3 °C	[2]
Density	1.5 ± 0.1 g/cm <sup>3</sup>	[2]
Purity	≥90%	[3]

## Solubility

**Siamenoside I** is soluble in ethanol.[3] Detailed solubility information in various solvent systems is crucial for experimental design and formulation development.

Table 2: Solubility Data for **Siamenoside I**

Solvent System	Concentration	Notes	Source
DMSO	22.5 mg/mL (19.99 mM)	Sonication is recommended.	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (1.78 mM)	Sonication is recommended.	
In Vivo Formulation 1	$\geq 2.5$ mg/mL (2.22 mM)	Clear solution.	
In Vivo Formulation 2 (with SBE- $\beta$ -CD)	$\geq 2.5$ mg/mL (2.22 mM)	Clear solution.	
In Vivo Formulation 3 (with Corn Oil)	$\geq 2.5$ mg/mL (2.22 mM)	Clear solution.	
H <sub>2</sub> O	50 mg/mL (44.43 mM)	Ultrasonic assistance needed.	

## Spectral and Analytical Data

The structural elucidation and identification of **Siamenoside I** are typically achieved through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.[\[1\]](#)

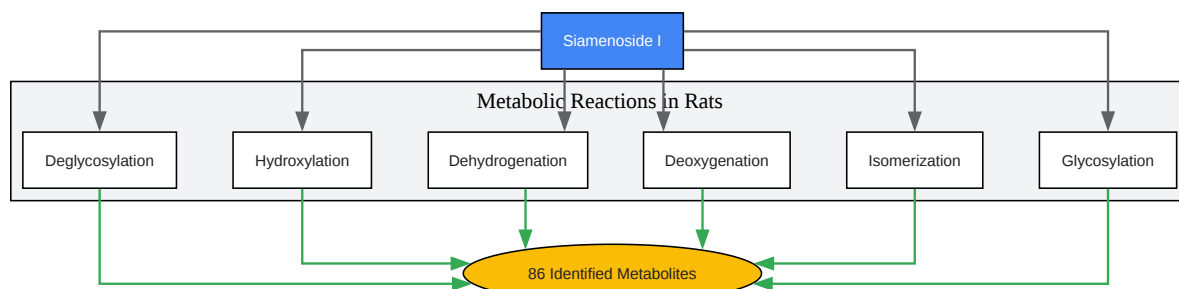
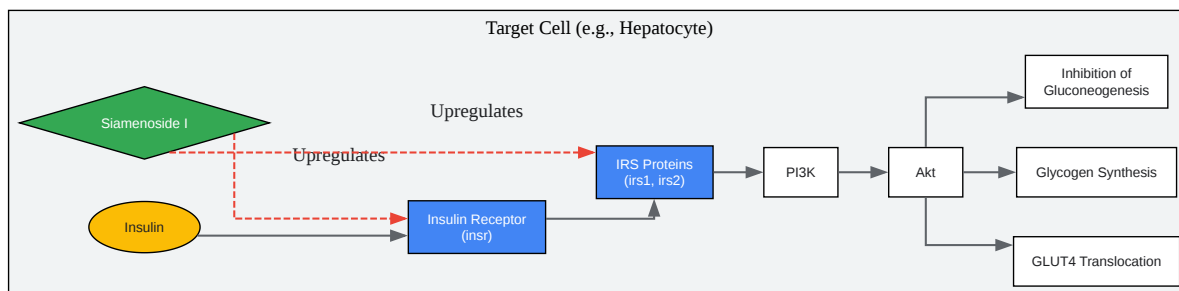
Table 3: Spectral and Analytical Characterization

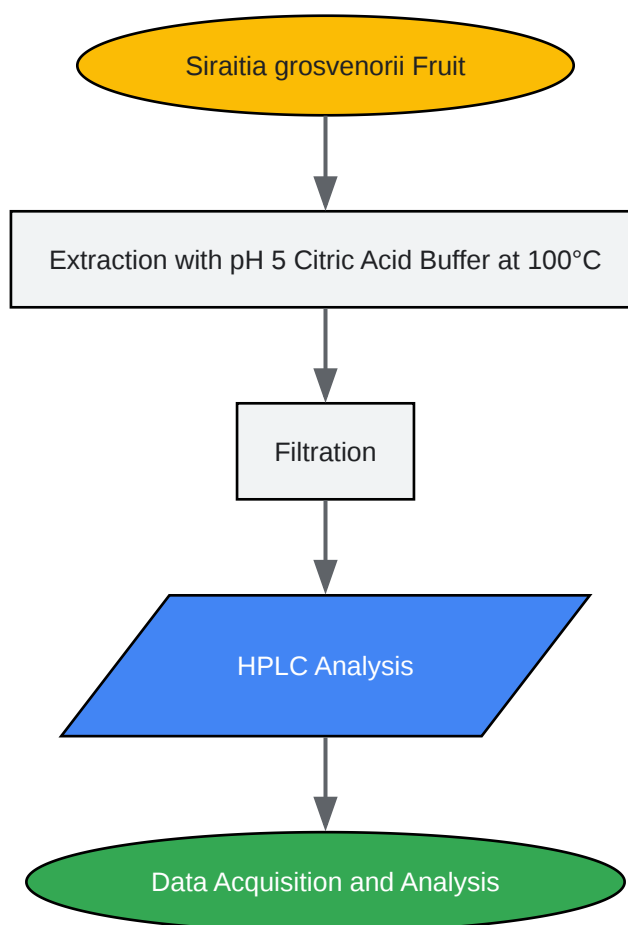
Technique	Details	Source
Mass Spectrometry (MS)	Used for identification and to confirm molecular weight.	[1]
Nuclear Magnetic Resonance (NMR)	1D and 2D NMR techniques (COSY, HSQC, HMBC, NOESY) are used for complete structural assignment.	[5][6]
High-Performance Liquid Chromatography (HPLC)	HPLC with Diode Array Detection (DAD) and/or Evaporative Light Scattering Detection (ELSD) is used for purity determination. A high-performance liquid chromatography-electrospray ionization-ion trap-time of flight-multistage mass spectrometry (HPLC-ESI-IT-TOF-MSn) method is employed for metabolite profiling.	[1][7]

## Biological Activity and Signaling Pathways

**Siamenoside I** exhibits several bioactivities, with its potential as an anti-hyperglycemic agent being of particular interest. It has been shown to inhibit maltase with an IC<sub>50</sub> value of 12 mM. [8] Furthermore, studies in diabetic mice have indicated that **Siamenoside I** can improve glucose tolerance and insulin sensitivity. This is achieved, in part, by upregulating the expression of key components in the insulin signaling pathway, including the insulin receptor (insr), insulin receptor substrate 1 (irs1), and insulin receptor substrate 2 (irs2).

Below is a simplified representation of the insulin signaling pathway and the points of influence by **Siamenoside I**.





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